

What is Ponceau MX and its chemical properties

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Compound of Interest

Compound Name: Ponceau MX

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Ponceau MX: A Technical Guide for Researchers

An in-depth examination of the chemical properties and histological applications of **Ponceau MX**, a synthetic azo dye integral to specialized staining techniques in scientific research.

Introduction

Ponceau MX, also known by a variety of synonyms including Xylidine Red, Acid Red 26, and C.I. Food Red 5, is a red azo dye.[1][2][3] Historically used in the textile, leather, and paper industries, its application in food, drugs, and cosmetics has been discontinued in the United States since 1966.[2] In the realm of biomedical research, **Ponceau MX** is a key component of Masson's trichrome stain, a histological technique used to differentiate cellular from extracellular components, particularly collagen.[4][5] This guide provides a comprehensive overview of its chemical properties, toxicological profile, and detailed protocols for its use in histological staining.

Chemical and Physical Properties

Ponceau MX is the disodium salt of 3-hydroxy-4-(2,4-xylylazo)-2,7-naphthalenedisulfonic acid.[1] Its chemical structure is characterized by an azo linkage (-N=N-) connecting a xylene ring to a naphthalenedisulfonic acid moiety. This structure is responsible for its characteristic red color.

Table 1: Chemical and Physical Properties of **Ponceau MX**

Property	Value	Source(s)
CAS Number	3761-53-3	[1][2]
Molecular Formula	C ₁₈ H ₁₄ N ₂ Na ₂ O ₇ S ₂	[1][4]
Molecular Weight	480.42 g/mol	[1][4]
Appearance	Deep red powder	[6]
Melting Point	>300°C	[7]
Solubility	Soluble in water and DMSO	[6][7]
IUPAC Name	disodium;4-[(2,4-dimethylphenyl)diazenyl]-3-hydroxynaphthalene-2,7-disulfonate	[4]

Toxicological Profile

Ponceau MX has been classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans.[3] Studies have shown that oral administration of **Ponceau MX** can lead to liver-cell tumors in mice and rats.[3] Due to its carcinogenic potential, appropriate safety precautions, including the use of personal protective equipment, should be strictly followed when handling this compound.

Experimental Protocols

Ponceau MX is a critical reagent in the Masson's trichrome staining protocol, where it is used in conjunction with other dyes to stain cytoplasm, muscle, and erythrocytes red.[1] The following is a representative protocol for Masson's trichrome staining.

Reagents

- Bouin's Solution
- Weigert's Iron Hematoxylin
- Biebrich Scarlet-Acid Fuchsin Solution (containing **Ponceau MX**)

- Phosphomolybdic-Phosphotungstic Acid Solution
- Aniline Blue Solution
- 1% Acetic Acid Solution

Staining Procedure

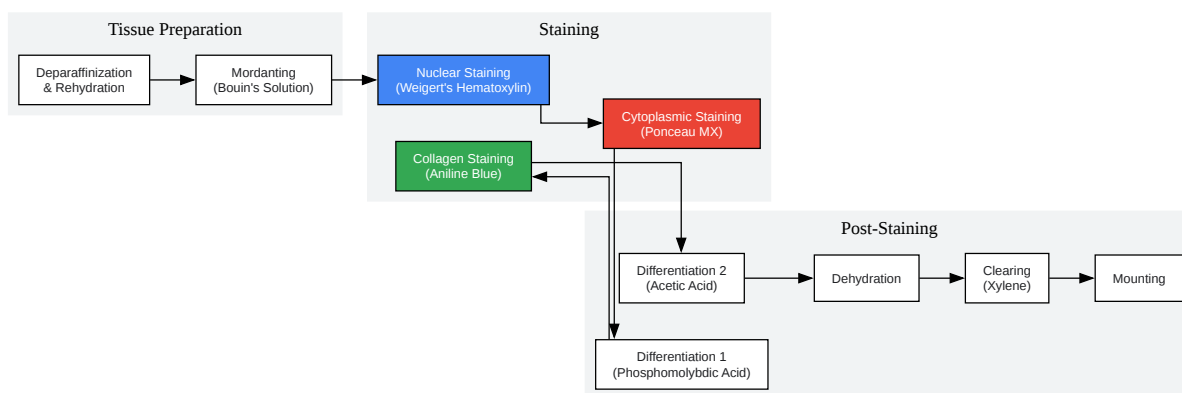
- Deparaffinization and Rehydration:
 - Immerse slides in xylene (two changes of 3-5 minutes each).
 - Transfer to 100% ethanol (two changes of 1-3 minutes each).
 - Transfer to 95% ethanol for 1 minute.
 - Transfer to 70% ethanol for 1 minute.
 - Rinse in running tap water.
 - Rinse in distilled water.
- Mordanting:
 - Place slides in pre-heated Bouin's solution at 56-60°C for 1 hour or at room temperature overnight.
 - Wash in running tap water for 5-10 minutes to remove the yellow color.
- Nuclear Staining:
 - Stain in Weigert's iron hematoxylin working solution for 10 minutes.
 - Rinse in running warm tap water for 10 minutes.
 - Wash in distilled water.
- Cytoplasmic Staining:

- Stain in Biebrich Scarlet-Acid Fuchsin solution (containing **Ponceau MX**) for 10-15 minutes.
- Wash in distilled water.
- Differentiation:
 - Differentiate in phosphomolybdic-phosphotungstic acid solution for 10-15 minutes, or until the collagen is no longer red.
- Collagen Staining:
 - Without rinsing, transfer the slides directly to the Aniline Blue solution and stain for 5-10 minutes.
 - Rinse briefly in distilled water.
- Final Differentiation:
 - Differentiate in 1% acetic acid solution for 2-5 minutes.
 - Wash in distilled water.
- Dehydration and Mounting:
 - Dehydrate quickly through 95% ethanol, followed by two changes of absolute ethanol.
 - Clear in xylene (2-3 changes).
 - Mount with a resinous mounting medium.

Visualizations

Masson's Trichrome Staining Workflow

The following diagram illustrates the key steps involved in the Masson's trichrome staining procedure.

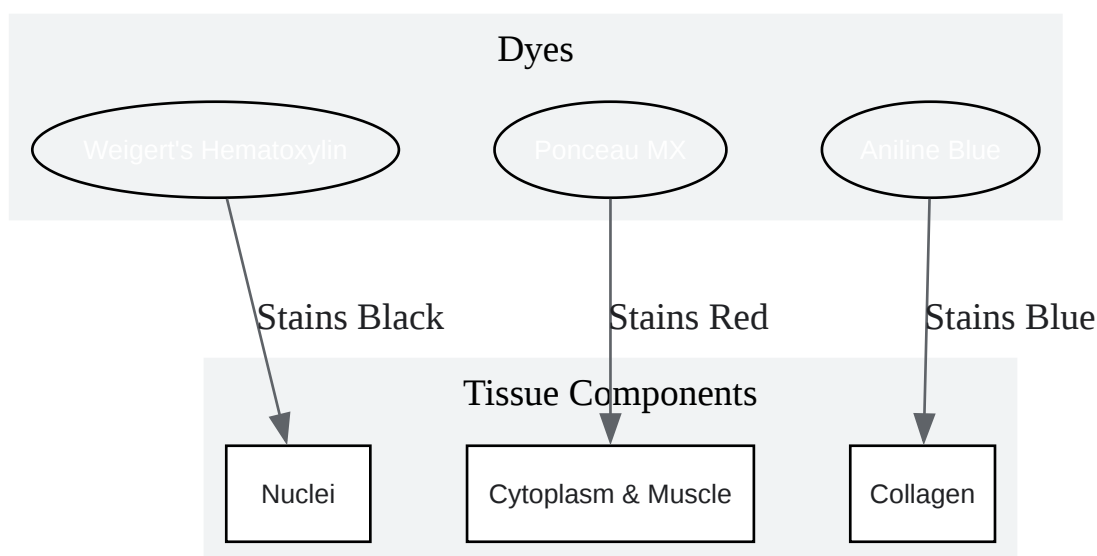


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Caption: Workflow of the Masson's Trichrome Staining Protocol.

Logical Relationship of Staining Components

The following diagram illustrates the logical relationship between the dyes used in Masson's trichrome and the tissue components they stain.



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Caption: Dye-Tissue Component Relationships in Masson's Trichrome.

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